

bardoxolone methyl eGFR vs measured GFR correlation

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Compound Focus: Bardoxolone Methyl

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Quantitative Data Summary

The table below summarizes key findings from clinical trials on **bardoxolone methyl**'s effect on kidney function:

Trial Name / Reference	Patient Population	Study Duration	Change in Measured GFR (Mean)	Change in eGFR (Mean)	Correlation / Key Finding
TSUBAKI Study [1]	Type 2 diabetes, CKD Stage 3-4 (Japan)	16 weeks	+5.95 mL/min/1.73 m² (inulin clearance)	Significant increase reported	A significant intergroup difference of 6.64 mL/min/1.73 m² (BARD vs. placebo) confirmed eGFR reflects true GFR increase [1]
BEACON Trial Post-Hoc Analysis [2]	Type 2 diabetes, CKD Stage 4	~48 weeks	Not measured	+5.5 mL/min/1.73 m² (sustained at week 48)	eGFR increases were sustained through treatment and 4 weeks after drug withdrawal , suggesting a real

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					physiological effect [2]
BEACON (Albuminuria Analysis) [3]	Type 2 diabetes, CKD Stage 4	Not specified	Not measured	Increased	Initial increases in UACR attenuated over time; multivariable analysis identified eGFR over time as the dominant factor associated with UACR change [3]

Experimental Protocols for Key Studies

For researchers evaluating these findings, understanding the detailed methodologies is critical.

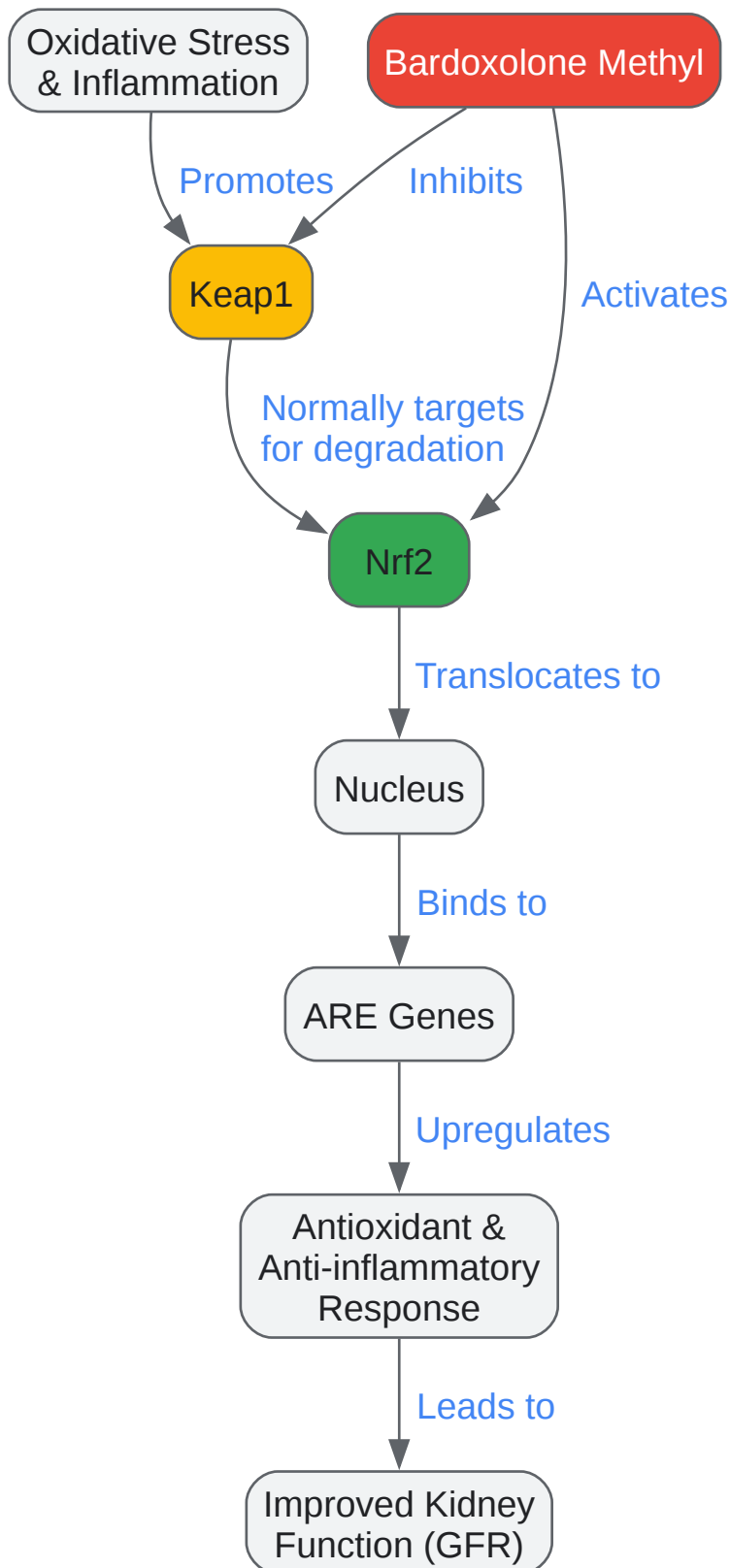
- **TSUBAKI Study (Measured GFR Protocol)**

- **GFR Measurement Method:** GFR was measured by **inulin clearance (C_{in})** using a continuous intravenous infusion method [1].
- **Patient Preparation:** Patients were hospitalized 1-2 days prior to control diet, water intake, and physical conditions. They fasted for at least 6 hours before the procedure [1].
- **Inulin Infusion:** INULEAD INJECTION was infused IV at 300 mL/h for 30 minutes, followed by 100 mL/h for 90 minutes [1].
- **Water Intake Protocol:** Patients drank 500 mL of water 30 minutes before infusion, with an additional 60 mL given at 30, 60, and 90 minutes after the start of infusion [1].
- **Sample Collection:** Patients voided completely 30 minutes after infusion start. Blood was collected every 30 minutes at 45, 75, and 105 minutes; urine was collected every 30 minutes at 60, 90, and 120 minutes [1].
- **Calculation:** GFR was calculated as the mean of three consecutive C_{in} measurements. The formula used was: $C_{in} \text{ (mL/min/1.73 m}^2\text{)} = [\text{Urine inulin (mg/dL)} \times \text{Urine volume (mL/min)}] / [\text{Serum inulin (mg/dL)} \times [1.73 / \text{Body Surface Area (m}^2\text{)}]]$ [1].

- **BEACON Trial (eGFR Protocol)**
 - **eGFR Calculation:** Estimated GFR was calculated using the **Modification of Diet in Renal Disease (MDRD) study equation** [2].
 - **Assessment Schedule:** eGFR was assessed every 4 weeks through week 12, and then every 8 weeks thereafter [2].

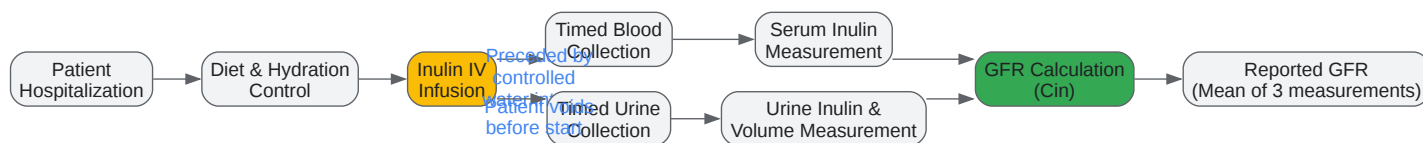
Mechanism of Action and Experimental Workflow

The following diagrams illustrate the drug's mechanism and the key experimental workflow used to validate GFR, created using Graphviz per your specifications.



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Diagram 1: *Nrf2* Pathway Activation by **Bardoxolone Methyl**. The drug inhibits *Keap1*, allowing *Nrf2* to activate genes that reduce oxidative stress and inflammation, ultimately improving kidney function [4] [2].



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Diagram 2: *Inulin Clearance GFR Measurement Workflow*. This rigorous protocol from the TSUBAKI study ensures accurate measurement of true GFR [1].

Interpretation Guide for Researchers

- **Sustained eGFR Benefit:** The persistence of eGFR improvement even after drug withdrawal in the BEACON analysis suggests that **bardoxolone methyl** may induce a real, lasting physiological effect on kidney function, rather than just interfering with creatinine metabolism [2].
- **Albuminuria Interpretation:** Initial increases in Urine Albumin-to-Creatinine Ratio (UACR) with **bardoxolone methyl** were later understood to be directly related to the increase in eGFR. This challenges the conventional view that such increases universally denote kidney injury [3].
- **Safety Context:** The design of the later-phase AYAME study, which excludes patients with BNP >200 pg/ml or a history of heart failure, is based on post-hoc analyses from BEACON that identified these as key risk factors for fluid overload events [4] [2].

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